

Personal protective equipment for handling (4-Nitrobenzyl)triphenylphosphonium bromide

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Compound of Interest

Compound Name: (4-Nitrobenzyl)triphenylphosphonium bromide

Cat. No.: B109586

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Essential Safety and Operational Guide: (4-Nitrobenzyl)triphenylphosphonium bromide

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling (4-Nitrobenzyl)triphenylphosphonium bromide. The following procedures are designed to ensure the safe handling, use, and disposal of this chemical in a laboratory setting.

Chemical and Physical Properties

Property	Value	Citations
CAS Number	2767-70-6	[1][2][3]
Molecular Formula	C ₂₅ H ₂₃ BrNO ₂ P	[1]
Molecular Weight	480.34 g/mol	[1][2]
Appearance	White to off-white powder/solid	[4]
Melting Point	275 °C (decomposes)	[2]
Solubility	Soluble in methanol.	[3]

Hazard Identification and Precautionary Statements

(4-Nitrobenzyl)triphenylphosphonium bromide is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Precautionary Statements:

- P261: Avoid breathing dust.[\[1\]](#)[\[5\]](#)
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)[\[2\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

To ensure safety when handling **(4-Nitrobenzyl)triphenylphosphonium bromide**, the following personal protective equipment is mandatory.

Protection Type	Specification	Citations
Eye/Face Protection	Chemical safety goggles or a face shield (European Standard EN 166).	[1][4]
Hand Protection	Impervious, chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	[1][6]
Skin and Body Protection	Lab coat, long-sleeved shirt, and long pants. Wear appropriate protective clothing to prevent skin exposure.	[1][4][6]
Respiratory Protection	For small-scale laboratory use, maintain adequate ventilation. For larger scale operations or in case of emergency, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter.	[1][2][4]

Operational Plan: Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.[4][9]
- Avoid all personal contact, including inhalation of dust.[7]
- Minimize dust generation and accumulation.[9]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[5]

- Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[9\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)

First Aid Measures

Exposure Route	Procedure	Citations
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs or if you feel unwell, seek medical advice.	[7] [9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.	[9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.	[7] [9] [10]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.	[7] [9] [10]

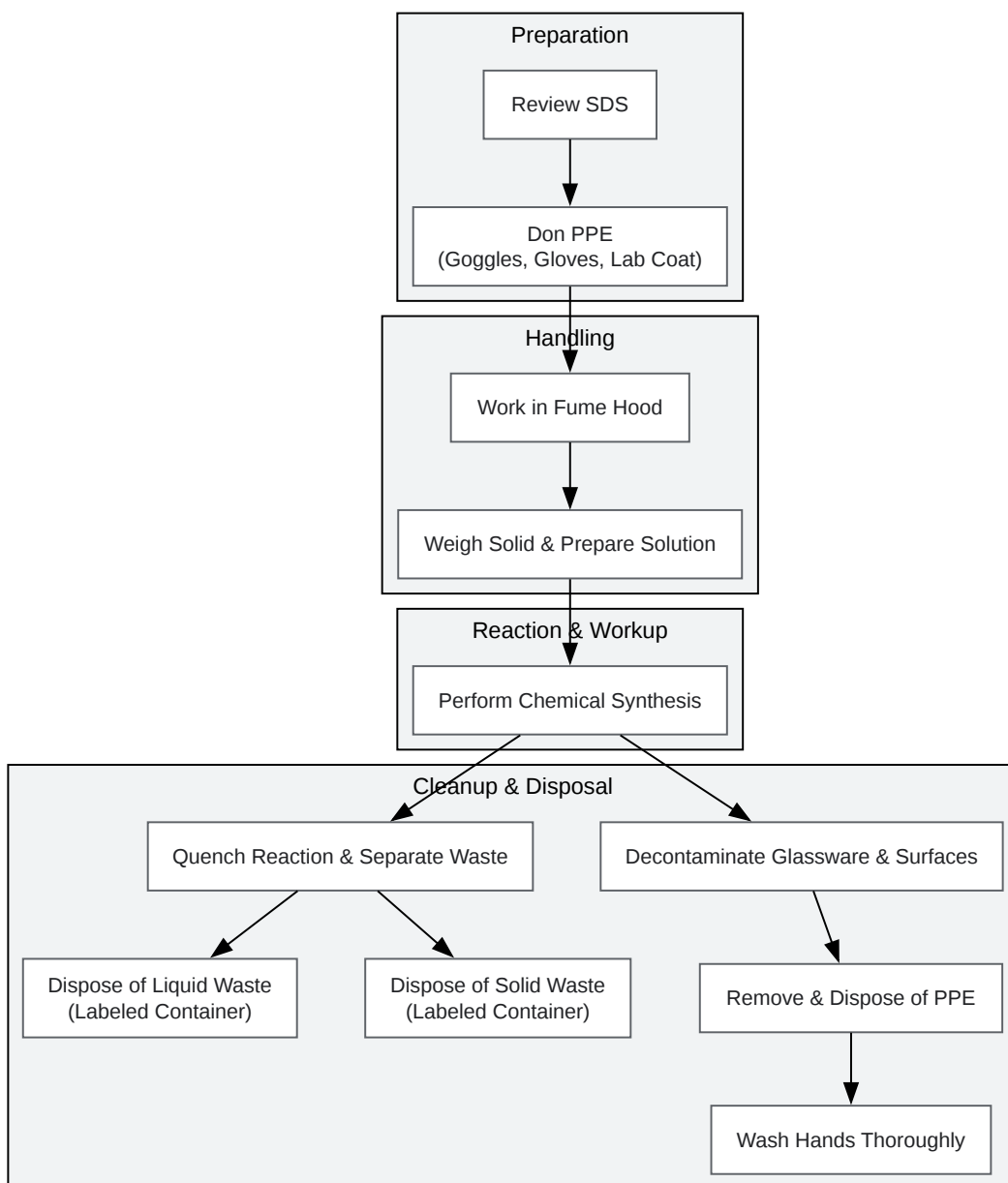
Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[\[11\]](#)

- Chemical Waste: Collect waste material in a suitable, labeled, and tightly sealed container.
[\[12\]](#) Do not dispose of down the drain or in regular trash.[\[10\]](#)
- Contaminated PPE: Dispose of contaminated gloves and other protective equipment as hazardous waste.
- Empty Containers: The first rinse of an empty container must be collected and disposed of as hazardous waste.[\[12\]](#) After thorough rinsing, labels should be defaced before the container is discarded or recycled.[\[13\]](#)

Safe Handling Workflow

Safe Handling Workflow for (4-Nitrobenzyl)triphenylphosphonium bromide

[Click to download full resolution via product page](#)Caption: Workflow for handling **(4-Nitrobenzyl)triphenylphosphonium bromide**.

Disclaimer: This guide is intended for informational purposes only and does not replace a formal safety review or the need for professional judgment. Always consult the most recent Safety Data Sheet (SDS) for this chemical and follow all applicable institutional and regulatory guidelines.

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